

# solubility of 2-[(4-Aminobenzoyl)amino]benzoic acid in organic solvents

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## Compound of Interest

Compound Name: 2-[(4-Aminobenzoyl)amino]benzoic acid

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An In-depth Technical Guide to the Solubility of **2-[(4-Aminobenzoyl)amino]benzoic Acid** in Organic Solvents

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies available for determining the solubility of the organic compound **2-[(4-Aminobenzoyl)amino]benzoic acid**. While specific quantitative solubility data for this compound is not readily available in the public domain, this guide furnishes detailed experimental protocols and a logical workflow to enable researchers to generate this critical data in their own laboratories.

## Physicochemical Properties of Structurally Related Compounds

Understanding the solubility of a compound is crucial in various stages of drug development and research. The solubility of a substance is influenced by its chemical structure, as well as the physical and chemical properties of both the solute and the solvent.

**2-[(4-Aminobenzoyl)amino]benzoic acid** is a derivative of aminobenzoic acid. To infer its potential solubility characteristics, it is useful to consider the properties of its parent molecules, 4-aminobenzoic acid and 2-aminobenzoic acid (anthranilic acid). 4-Aminobenzoic acid is

slightly soluble in water and consists of a benzene ring substituted with an amino and a carboxyl group.[1] Anthranilic acid is also an aromatic acid with a benzene ring substituted with a carboxylic acid and an amine.[2] It is soluble in organic solvents.[3]

The solubility of aminobenzoic acids is significantly affected by pH. In acidic conditions, the carboxylic acid group is protonated, which can limit solubility, while in more basic conditions, the deprotonation of this group can enhance solubility.[4]

## Experimental Protocols for Solubility Determination

The following are detailed experimental protocols that can be employed to determine the solubility of **2-[(4-Aminobenzoyl)amino]benzoic acid** in various organic solvents.

### Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a solvent. It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solid.[5][6][7]

Materials:

- **2-[(4-Aminobenzoyl)amino]benzoic acid**
- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate)
- Analytical balance
- Volumetric flasks
- Pipettes
- Beakers or conical flasks
- Constant temperature bath or shaker
- Filtration apparatus (e.g., syringe filters, filter paper)
- Oven

#### Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **2-[(4-Aminobenzoyl)amino]benzoic acid** to a known volume of the chosen organic solvent in a beaker or conical flask.
  - Continuously stir or shake the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.[\[8\]](#)
- Sample Withdrawal and Filtration:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a precise volume of the supernatant (the clear saturated solution) using a pipette.
  - Filter the withdrawn sample to remove any remaining solid particles.
- Solvent Evaporation and Weighing:
  - Transfer the filtered saturated solution to a pre-weighed, dry evaporating dish.
  - Evaporate the solvent in an oven at a temperature below the boiling point of the solvent and the decomposition temperature of the compound.
  - Once the solvent is completely evaporated, cool the dish in a desiccator and weigh it.
  - Repeat the drying and weighing process until a constant weight is achieved.[\[7\]](#)
- Calculation:
  - The solubility (S) can be calculated using the following formula:  $S \text{ (g/L)} = (\text{Weight of dish with residue} - \text{Weight of empty dish}) / \text{Volume of solution taken (L)}$

## UV-Vis Spectrophotometry Method

For compounds that absorb ultraviolet or visible light, UV-Vis spectrophotometry offers a sensitive and accurate method for determining solubility. This technique is particularly useful for aromatic compounds.<sup>[9][10][11]</sup>

Materials:

- **2-[(4-Aminobenzoyl)amino]benzoic acid**

- Selected organic solvents (UV-grade)

- UV-Vis spectrophotometer

- Quartz cuvettes

- Analytical balance

- Volumetric flasks

- Pipettes

Procedure:

- Preparation of Standard Solutions and Calibration Curve:

- Prepare a stock solution of **2-[(4-Aminobenzoyl)amino]benzoic acid** of a known concentration in the chosen solvent.

- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) using the UV-Vis spectrophotometer.

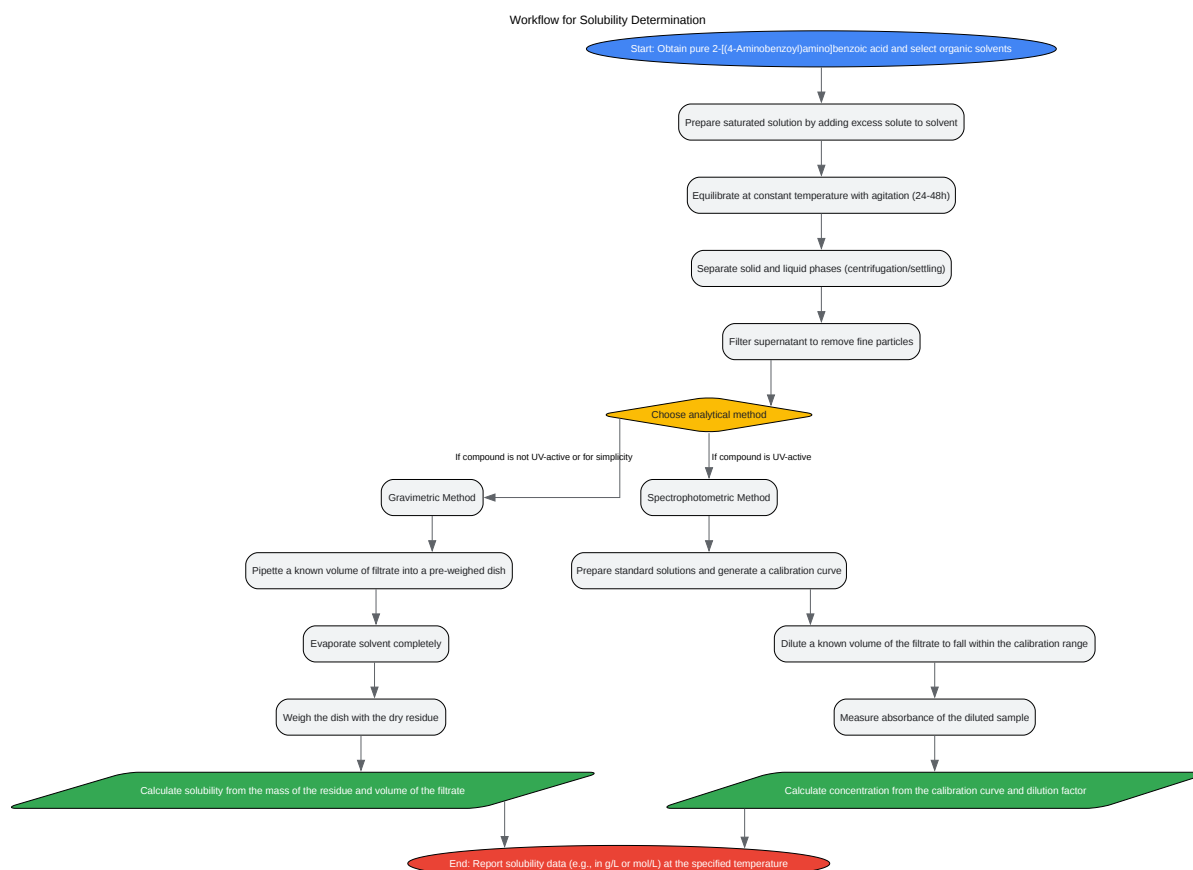
- Plot a calibration curve of absorbance versus concentration. The plot should be linear and follow the Beer-Lambert law.

- Preparation of a Saturated Solution:

- Prepare a saturated solution as described in the gravimetric method (Section 2.1, step 1).
- Sample Withdrawal, Filtration, and Dilution:
  - Withdraw a sample of the supernatant and filter it as described in the gravimetric method (Section 2.1, step 2).
  - Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Absorbance Measurement and Concentration Determination:
  - Measure the absorbance of the diluted solution at  $\lambda_{\text{max}}$ .
  - Use the calibration curve to determine the concentration of the diluted solution.
- Calculation:
  - The solubility (S) is calculated by multiplying the concentration of the diluted solution by the dilution factor:  $S \text{ (g/L)} = \text{Concentration of diluted solution (g/L)} \times \text{Dilution factor}$

## Logical Workflow for Solubility Determination

The following diagram illustrates a logical workflow for determining the solubility of an organic compound like **2-[(4-Aminobenzoyl)amino]benzoic acid**.



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